

Technical Support Center: Avibactam Sodium Dihydrate in DMSO

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Compound of Interest

Compound Name: Avibactam sodium dihydrate

Cat. No.: B12400378

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Welcome to the technical support center for researchers, scientists, and drug development professionals working with **avibactam sodium dihydrate**. This resource provides comprehensive troubleshooting guides and frequently asked questions (FAQs) to assist you in overcoming challenges related to the solubility of **avibactam sodium dihydrate** in Dimethyl Sulfoxide (DMSO).

Solubility Data

The solubility of avibactam sodium in DMSO can vary slightly between different suppliers and based on the specific form (e.g., dihydrate, sodium salt). It is crucial to use fresh, anhydrous DMSO for the best results, as DMSO is hygroscopic and absorbed water can reduce its solvating power.^[1]

Solvent	Reported Solubility of Avibactam Sodium
DMSO	Approximately 5 mg/mL[2]
DMSO	257 mg/mL (Sonication is recommended)[3]
DMSO	57 mg/mL (Moisture-absorbing DMSO reduces solubility. Please use fresh DMSO.)[4]
DMSO	≥30 mg/mL[5]
Water	52 mg/mL (Sonication is recommended)[3]
Water	>140 mg/mL[5]
PBS (pH 7.2)	Approximately 10 mg/mL[2]

Note: The dihydrate form of avibactam sodium may have different dissolution kinetics compared to the anhydrous or monohydrate forms due to the presence of water molecules in the crystal lattice. The stability of the hydrated forms is dependent on moisture levels.[6]

Experimental Protocols

Protocol for Preparing a 10 mg/mL Stock Solution of Avibactam Sodium Dihydrate in DMSO

This protocol provides a standardized method for dissolving **avibactam sodium dihydrate** in DMSO to achieve a stock solution for use in various experimental assays.

Materials:

- **Avibactam sodium dihydrate** powder
- Anhydrous, research-grade DMSO
- Sterile, calibrated pipettes
- Sterile microcentrifuge tubes or vials
- Vortex mixer

- Water bath sonicator

Procedure:

- Pre-warm the DMSO: Gently warm the anhydrous DMSO to room temperature if stored at a lower temperature.
- Weigh the **Avibactam Sodium Dihydrate**: Accurately weigh the desired amount of **avibactam sodium dihydrate** powder in a sterile microcentrifuge tube or vial.
- Add DMSO: Using a calibrated pipette, add the calculated volume of anhydrous DMSO to the powder to achieve a final concentration of 10 mg/mL.
- Initial Mixing: Tightly cap the vial and vortex vigorously for 1-2 minutes to initiate dissolution.
- Sonication: Place the vial in a water bath sonicator for 10-15 minutes. The ultrasonic waves will aid in breaking down any aggregates and enhance solubility.
- Visual Inspection: After sonication, visually inspect the solution against a light source. It should be clear and free of any visible particles.
- Storage: If not for immediate use, aliquot the stock solution into single-use volumes and store at -20°C or -80°C to minimize freeze-thaw cycles.

Troubleshooting Guide & FAQs

This section addresses common issues encountered when preparing and using DMSO solutions of **avibactam sodium dihydrate**.

Q1: My **avibactam sodium dihydrate** is not fully dissolving in DMSO, and the solution appears cloudy or has visible particles.

A1: This is a common issue that can be resolved by following these troubleshooting steps:

- Verify DMSO Quality: Ensure you are using fresh, anhydrous, research-grade DMSO. DMSO readily absorbs moisture from the air, which can significantly decrease the solubility of many compounds.^[1]

- **Increase Mechanical Agitation:** Continue to vortex the solution for a longer duration. If vortexing is insufficient, sonication is highly recommended to aid dissolution.[3]
- **Gentle Heating:** Gently warm the solution in a 37°C water bath for 5-10 minutes while intermittently vortexing. Avoid excessive heat, which could degrade the compound.
- **Prepare a More Dilute Solution:** If the above steps do not resolve the issue, you may be exceeding the solubility limit. Try preparing a more dilute stock solution.

Q2: The **avibactam sodium dihydrate** dissolves in DMSO initially, but a precipitate forms after storage, even at -20°C.

A2: Precipitate formation during storage can be due to a few factors:

- **Moisture Contamination:** If the DMSO used was not anhydrous, or if the vial was not sealed tightly, moisture absorption during storage can cause the compound to precipitate.
- **Freeze-Thaw Cycles:** Repeatedly freezing and thawing a stock solution can lead to precipitation. It is best practice to aliquot the stock solution into single-use volumes after preparation.
- **Concentration:** The prepared concentration might be close to the saturation point, making it prone to precipitation at lower temperatures. Consider preparing a slightly more dilute stock solution for long-term storage.

Q3: After adding my avibactam-DMSO stock solution to an aqueous buffer or cell culture medium, a precipitate forms immediately.

A3: This phenomenon, often called "crashing out," occurs because avibactam is significantly less soluble in aqueous solutions compared to DMSO. When the DMSO stock is diluted into an aqueous environment, the DMSO concentration drops, and the compound can no longer stay in solution. To prevent this:

- **Minimize the Volume of DMSO Stock:** Prepare a more concentrated DMSO stock solution so that a smaller volume is needed to achieve the desired final concentration in your aqueous medium. This keeps the final DMSO percentage low (typically below 0.5% for cell-based assays).

- **Rapid Mixing:** When diluting, add the avibactam-DMSO stock directly to the aqueous solution while vortexing or stirring vigorously. This promotes rapid dispersion and prevents localized high concentrations that encourage precipitation.
- **Intermediate Dilution Step:** Consider a serial dilution. First, dilute the DMSO stock into a small volume of the aqueous medium, ensuring it stays in solution, before adding it to the final, larger volume.

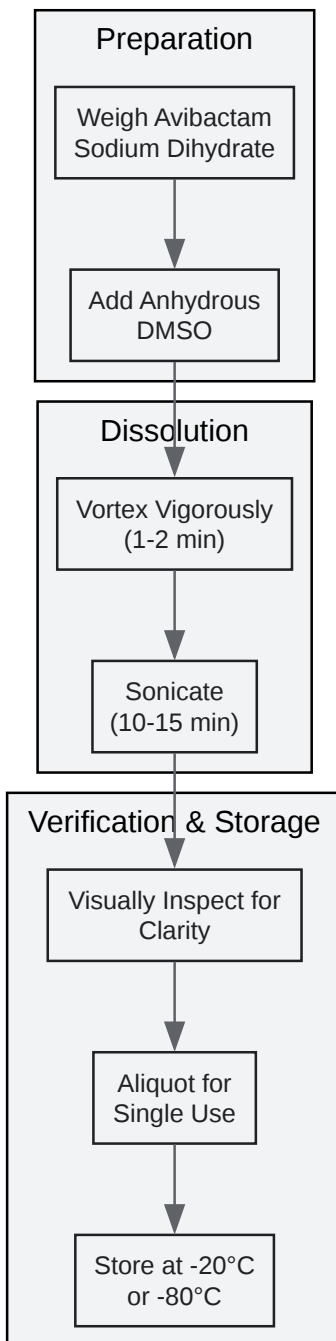
Q4: What is the maximum concentration of DMSO that is safe for my cell-based experiments?

A4: The tolerance of cell lines to DMSO can vary. As a general guideline, the final concentration of DMSO in most cell-based assays should be kept below 0.5% (v/v) to minimize cytotoxicity and other off-target effects. It is always recommended to include a vehicle control (medium with the same final concentration of DMSO without the compound) in your experiments to assess any effects of the solvent on your cells.

Visualizations

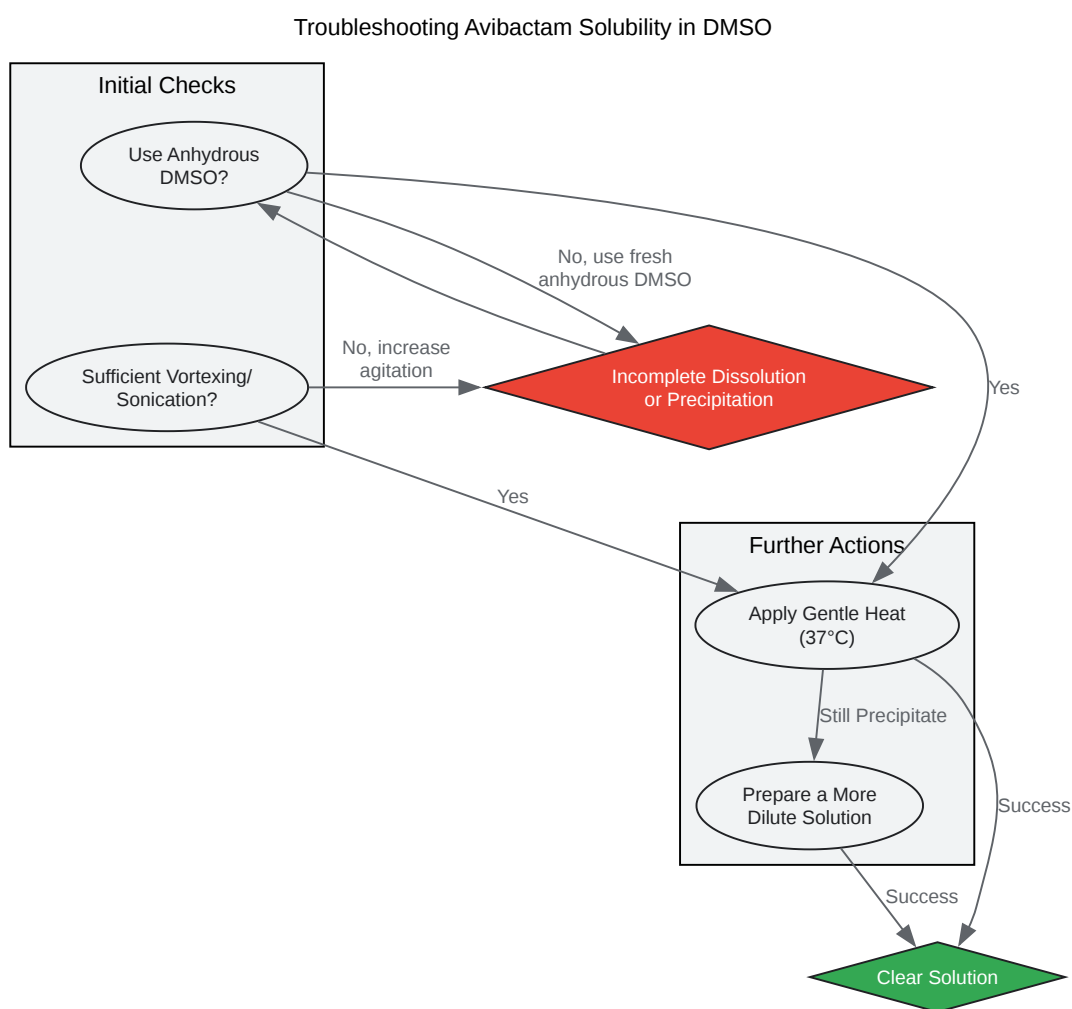
Below are diagrams to help visualize key processes and concepts related to working with **avibactam sodium dihydrate**.

Experimental Workflow: Preparing Avibactam Sodium Dihydrate in DMSO



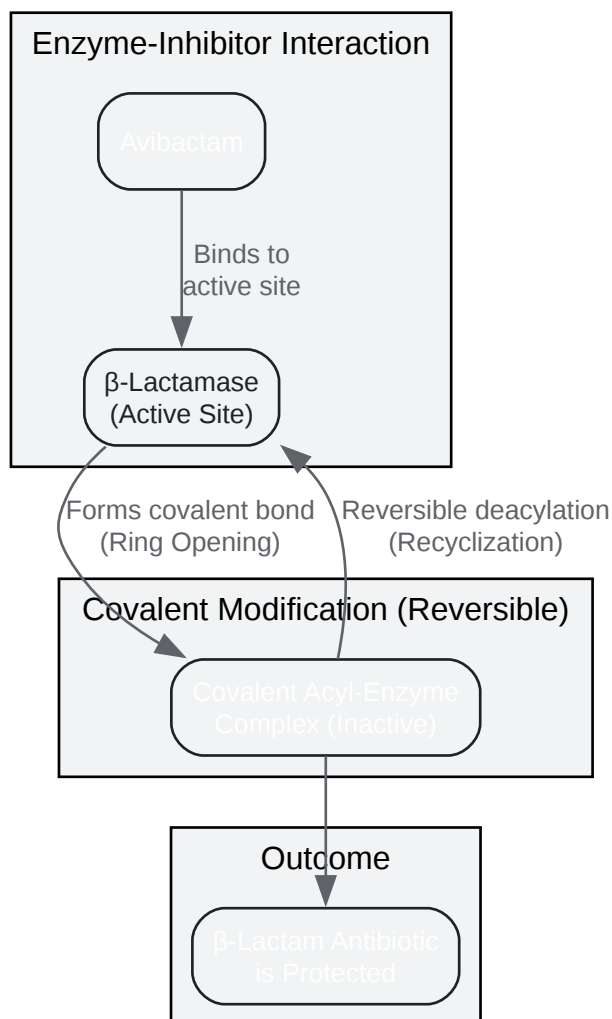
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Caption: Workflow for preparing **avibactam sodium dihydrate** in DMSO.



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Caption: Decision tree for troubleshooting solubility issues.

Mechanism of Action: Avibactam Inhibition of β -Lactamase

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Caption: Mechanism of reversible covalent inhibition of β -lactamase by avibactam.

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